N-t-Boc-valacyclovir-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*N-t-Boc-valacyclovir-d4*
Cat. No.:	*B15554883*

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An In-depth Examination of a Key Stable Isotope-Labeled Internal Standard for Pharmacokinetic and Bioequivalence Studies of Valacyclovir

N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl ester-d4, commonly known as **N-t-Boc-valacyclovir-d4**, is a deuterated analog of N-t-Boc-valacyclovir and a crucial tool in the field of drug development and clinical pharmacology. As a stable isotope-labeled internal standard, it plays a pivotal role in the accurate quantification of valacyclovir and its active metabolite, acyclovir, in biological matrices. This technical guide provides a comprehensive overview of its chemical properties, synthesis, analytical methodologies, and applications for researchers, scientists, and drug development professionals.

Core Compound Information

N-t-Boc-valacyclovir-d4 is a synthetic derivative of valacyclovir, a prodrug of the antiviral agent acyclovir. The incorporation of four deuterium atoms provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based bioanalytical assays. The tert-butyloxycarbonyl (Boc) protecting group on the L-valine moiety enhances its stability during analytical procedures.

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Quantitative Data Summary

The key quantitative data for **N-t-Boc-valacyclovir-d4** are summarized in the tables below, based on typical specifications found in a Certificate of Analysis.[1]

Parameter	Specification
Compound Name	N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl ester-d4
Synonyms	N-t-Boc-valacyclovir-d4, N-T-Boc-Valacyclovir D4
CAS Number	1346617-11-5
Molecular Formula	$C_{18}H_{24}D_4N_6O_6$
Molecular Weight	428.48 g/mol
Product Format	Neat Solid

Test	Method	Specification
Purity (by HPLC)	High-Performance Liquid Chromatography	≥ 98%
Identity (by MS)	Mass Spectrometry	Conforms to Structure
Isotopic Purity	Mass Spectrometry	≥ 99% Deuterium Incorporation
Appearance	Visual Inspection	White to Off-White Solid
Solubility	Visual Inspection	Soluble in DMSO, Methanol

Valacyclovir Signaling and Metabolic Activation

Valacyclovir is a prodrug that is rapidly absorbed after oral administration and then converted to the active antiviral drug, acyclovir, and the amino acid L-valine.[2] This conversion is primarily mediated by the enzyme valacyclovirase in the intestine and liver.[2] Acyclovir is then phosphorylated by viral thymidine kinase to acyclovir monophosphate, which is further

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converted to acyclovir triphosphate by cellular kinases. Acyclovir triphosphate inhibits viral DNA synthesis by competing with deoxyguanosine triphosphate for viral DNA polymerase and by being incorporated into the viral DNA chain, causing termination.[3]

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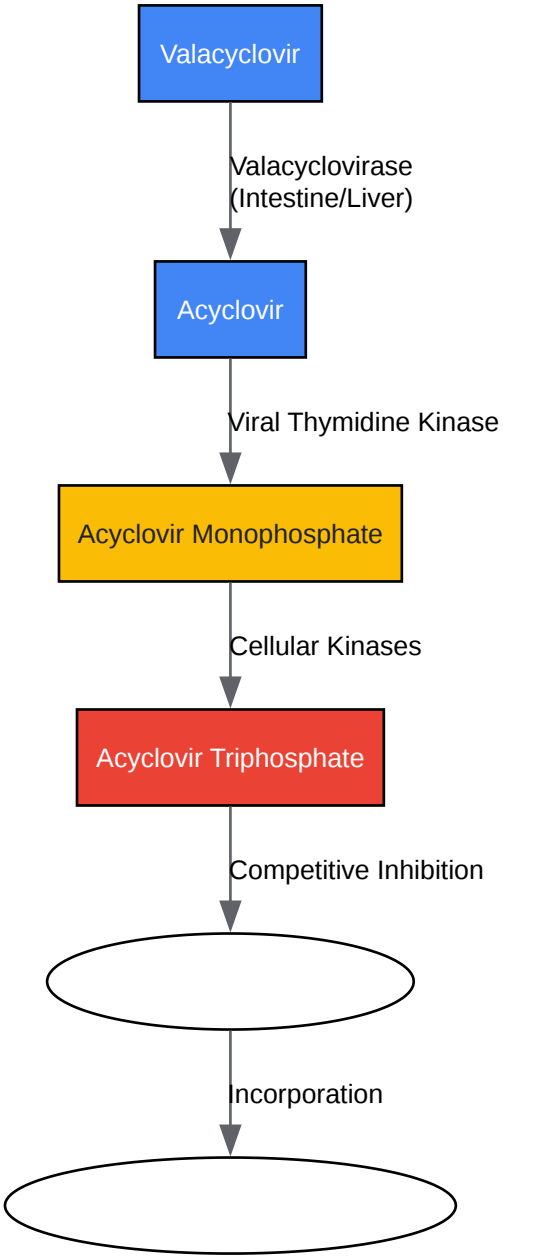
Valacyclovir Metabolic Activation Pathway



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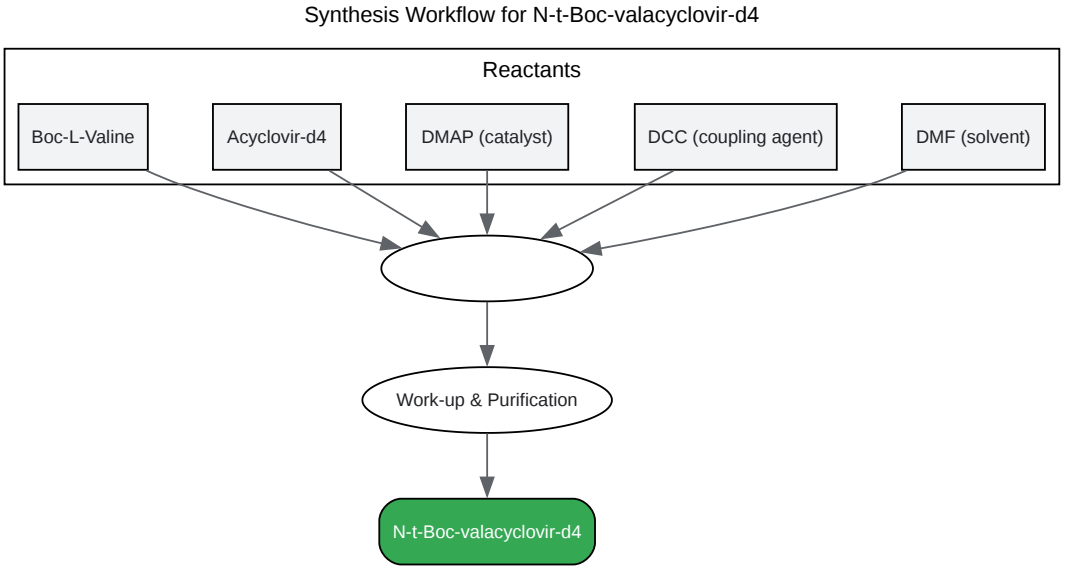

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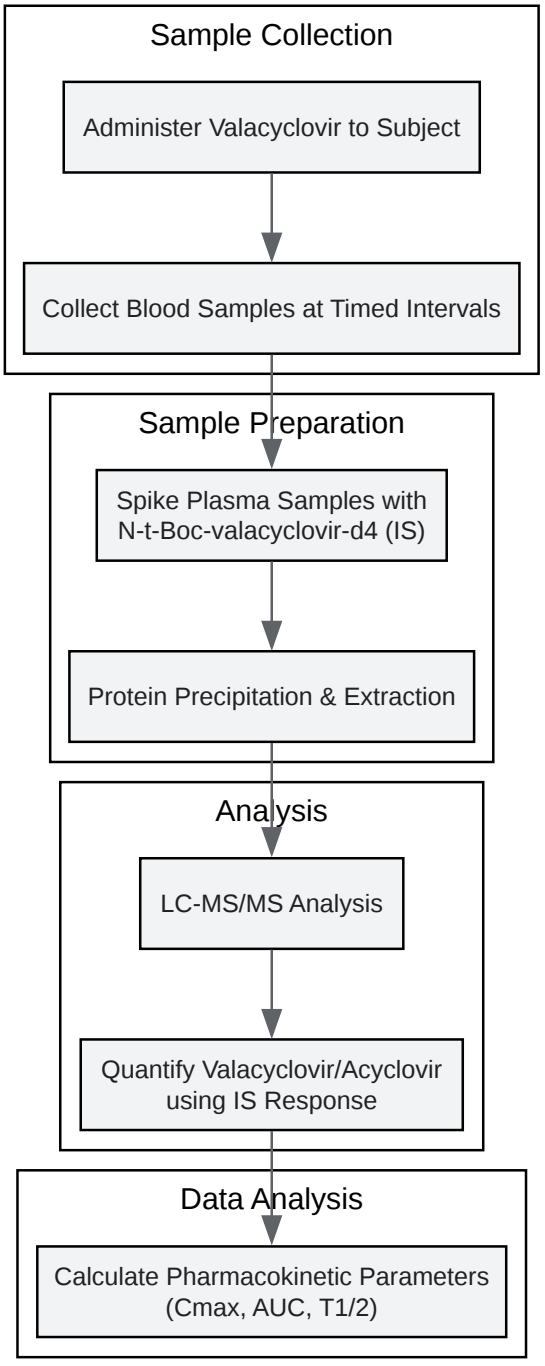
Pharmacokinetic Study Workflow using N-t-Boc-valacyclovir-d4



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References

- 1. benchchem.com [benchchem.com]
- 2. A sensitive liquid chromatography-tandem mass spectrometry method for the quantification of valacyclovir and its metabolite acyclovir in mouse and human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Aciclovir - Wikipedia [en.wikipedia.org]
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